

# Personal protective equipment for handling Bromosporine

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## Compound of Interest

Compound Name: Bromosporine

Cat. No.: B612248

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## Essential Safety and Handling Guide for Bromosporine

This guide provides crucial safety and logistical information for the handling and disposal of **Bromosporine** (CAS No. 1619994-69-2), a non-selective bromodomain inhibitor intended for laboratory research use only.<sup>[1]</sup> It is not for human or veterinary use.<sup>[1]</sup> While **Bromosporine** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), proper personal protective equipment (PPE) and handling procedures are essential to ensure personnel safety and prevent contamination.

## Chemical and Physical Properties

A summary of the key quantitative data for **Bromosporine** is provided below.

Property	Value
CAS Number	1619994-69-2
Molecular Formula	C <sub>17</sub> H <sub>20</sub> N <sub>6</sub> O <sub>4</sub> S
Molecular Weight	404.4 g/mol
Form	Solid powder (lyophilized)
Purity	≥98%
Solubility	Soluble in DMSO (up to 100 mM), DMF (30 mg/ml)
Storage Temperature	Store lyophilized at -20°C, desiccated. Solutions can be stored at -20°C for up to 3 months.

Sources:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

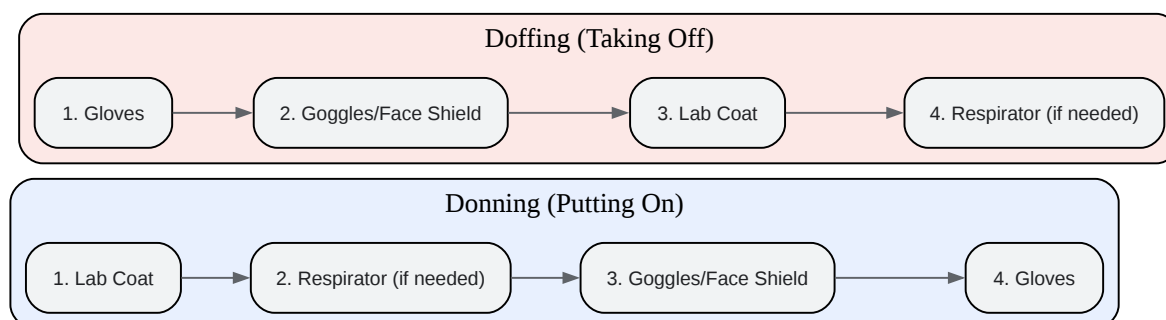
## Personal Protective Equipment (PPE)

The following PPE is recommended when handling **Bromosporine** to minimize exposure and ensure a safe laboratory environment.

- Hand Protection: Chemical-resistant gloves, such as nitrile gloves, should be worn at all times.[\[5\]](#) If known contact with the substance occurs, gloves should be removed immediately and replaced. For tasks with a higher risk of splash, consider double-gloving.[\[6\]](#)
- Eye Protection: Safety glasses with side shields or chemical splash goggles that meet ANSI Z87.1 standards are mandatory to protect against splashes and airborne particles.[\[5\]](#)[\[7\]](#)
- Body Protection: A standard laboratory coat should be worn to protect skin and clothing.[\[5\]](#) Ensure the coat is fully buttoned.
- Respiratory Protection: While not classified as a respiratory hazard, it is good practice to handle the powdered form in a well-ventilated area or a chemical fume hood to minimize inhalation of dust.[\[8\]](#) If engineering controls are not sufficient, a NIOSH-approved N95 respirator or higher may be used.[\[6\]](#)

## Donning and Doffing PPE Workflow

Properly putting on and taking off PPE is critical to prevent contamination.



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Caption: Sequential process for donning and doffing Personal Protective Equipment.

## Operational Plans: Handling and Storage

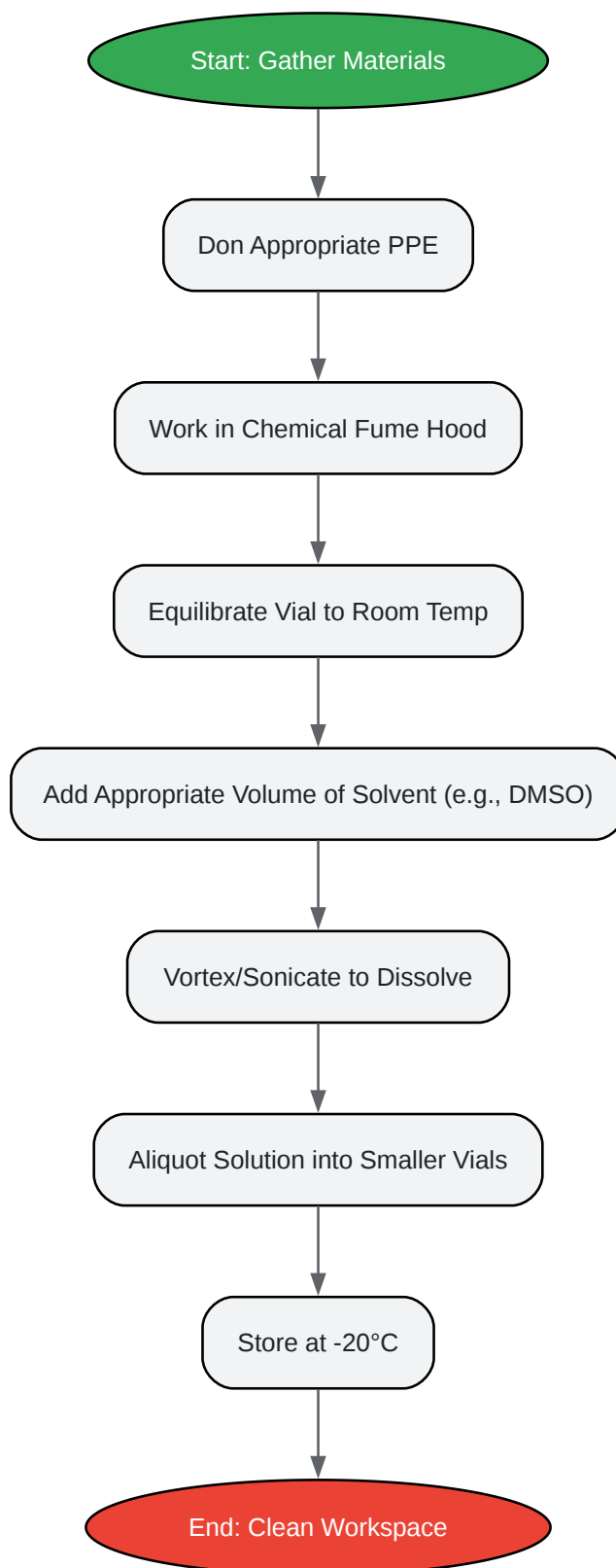
Follow these procedural steps for the safe handling and storage of **Bromosporine**.

## Experimental Protocol: Preparing a Stock Solution

This protocol outlines the steps to reconstitute lyophilized **Bromosporine** powder into a stock solution.

- **Preparation:** Before handling, ensure all required PPE is donned correctly. Work within a chemical fume hood or a designated, well-ventilated area.
- **Equilibration:** Allow the vial of lyophilized **Bromosporine** to equilibrate to room temperature before opening to prevent condensation.
- **Reconstitution:** To prepare a 10 mM stock solution, for example, reconstitute a 5 mg vial of powder by adding 1.23 ml of DMSO.[\[2\]](#)
- **Dissolution:** Gently vortex or sonicate the vial to ensure the powder is completely dissolved.

- Storage: Store the resulting solution at  $-20^{\circ}\text{C}$  in aliquots to avoid multiple freeze-thaw cycles.  
[2] Label the aliquots clearly with the chemical name, concentration, and date of preparation.



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Caption: Workflow for preparing a **Bromosporine** stock solution.

## First Aid Measures

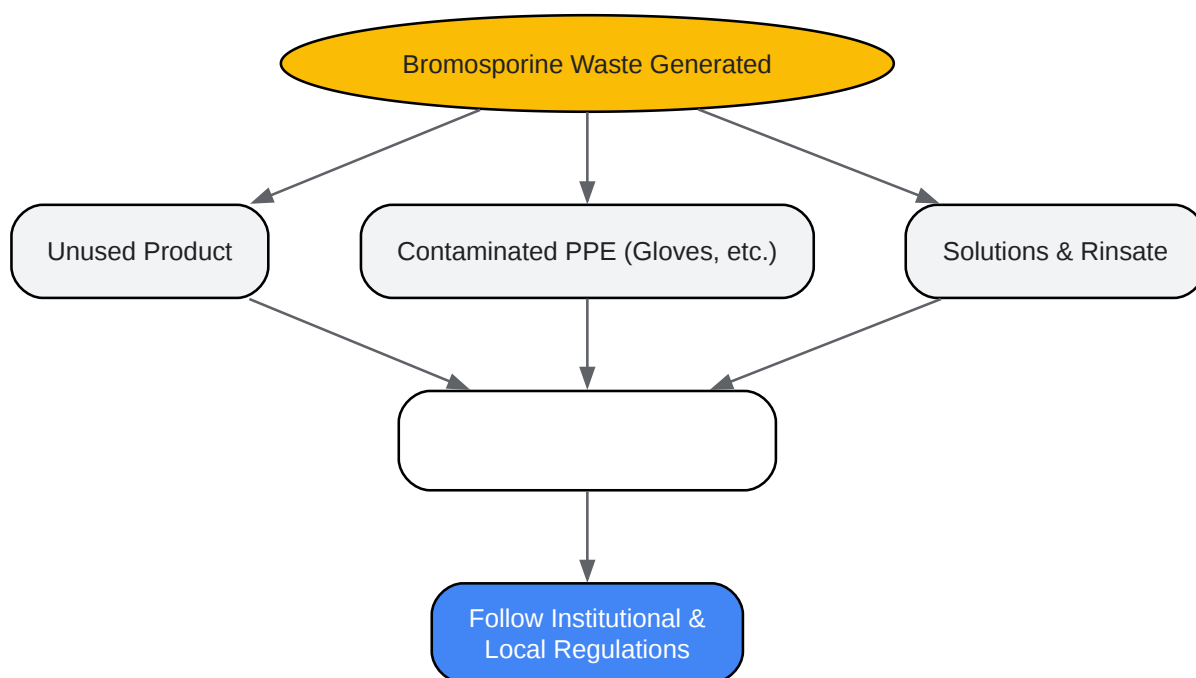
In case of accidental exposure, follow these immediate steps:

- After Inhalation: Move the individual to fresh air. If symptoms persist, consult a physician.
- After Skin Contact: While the product is not known to be a skin irritant, it is best practice to wash the affected area with soap and water.
- After Eye Contact: Rinse the opened eye for several minutes under running water.
- After Swallowing: If symptoms persist, consult a doctor.

## Disposal Plan

Proper disposal of **Bromosporine** and associated contaminated materials is essential to prevent environmental contamination and ensure compliance with local regulations.

- Unused Product: Dispose of unused **Bromosporine** as chemical waste in accordance with institutional and local environmental regulations. Do not allow the product to enter sewers or surface water.
- Contaminated PPE: Used gloves, disposable lab coats, and other contaminated materials should be collected in a designated hazardous waste container and disposed of according to your institution's guidelines for chemical waste.
- Empty Vials: Empty vials should be rinsed with an appropriate solvent (like DMSO), and the rinsate collected as chemical waste. The rinsed vials can then be disposed of as regular laboratory glassware.



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Caption: Logical flow for the disposal of **Bromosporine** waste.

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